

Hexyltrimethoxysilane (CAS 3069-19-0): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Hexyltrimethoxysilane

Cat. No.: B1329574

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Introduction

Hexyltrimethoxysilane is an organosilicon compound with the CAS number 3069-19-0. Its bifunctional nature, possessing a hydrolyzable trimethoxysilyl group and a stable hexyl group, makes it a versatile molecule in materials science and surface chemistry.^[1] The trimethoxysilyl moiety can react with inorganic substrates, such as glass and metal oxides, to form stable siloxane bonds, while the hydrophobic hexyl chain modifies the surface properties of the substrate. This technical guide provides an in-depth overview of the physicochemical properties, synthesis, applications, and experimental protocols related to **Hexyltrimethoxysilane**.

Physicochemical and Safety Properties

A summary of the key physicochemical and safety properties of **Hexyltrimethoxysilane** is presented in the tables below for easy reference and comparison.

Physicochemical Properties

Property	Value	Reference
CAS Number	3069-19-0	[2][3]
Molecular Formula	C ₉ H ₂₂ O ₃ Si	[2][4]
Molecular Weight	206.35 g/mol	[2][4]
Appearance	Colorless to almost colorless clear liquid	[2][3]
Boiling Point	202 °C	[2]
Melting Point	<0°C	[2]
Density	0.92 g/cm ³	[2]
Refractive Index	1.4070 - 1.41	[2][3]
Vapor Pressure	6.7 hPa at 25°C	[2]
Water Solubility	284 - 600,000 mg/L at 20°C (reacts slowly)	[2]
LogP	0.1 - 3.2 at 20°C	[2]
Purity	Typically ≥ 96-98% (GC)	[3][5][6]

Safety and Handling Information

Property	Value	Reference
Flash Point	62 °C	[2]
GHS Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation)	[2][6][7]
GHS Signal Word	Warning	[2][6][7]
GHS Pictograms	GHS07 (Exclamation mark)	[2][6]
Handling Precautions	Keep away from heat, sparks, and open flames.[7][8] Wash hands thoroughly after handling.[7][8] Wear protective gloves, clothing, and eye/face protection.[7][8]	
Storage	Store in a cool, well-ventilated place.[8] Keep container tightly closed.[5] Moisture sensitive.[3][7]	
Incompatible Materials	Strong oxidizing agents, water, moisture.[7][8]	
Hazardous Decomposition	On contact with water, this compound liberates methanol.[7]	

Synthesis of Hexyltrimethoxysilane

The synthesis of **Hexyltrimethoxysilane**, like other alkyltrimethoxysilanes, is primarily achieved through two main routes: hydrosilylation and the Grignard reaction.[1]

Hydrosilylation

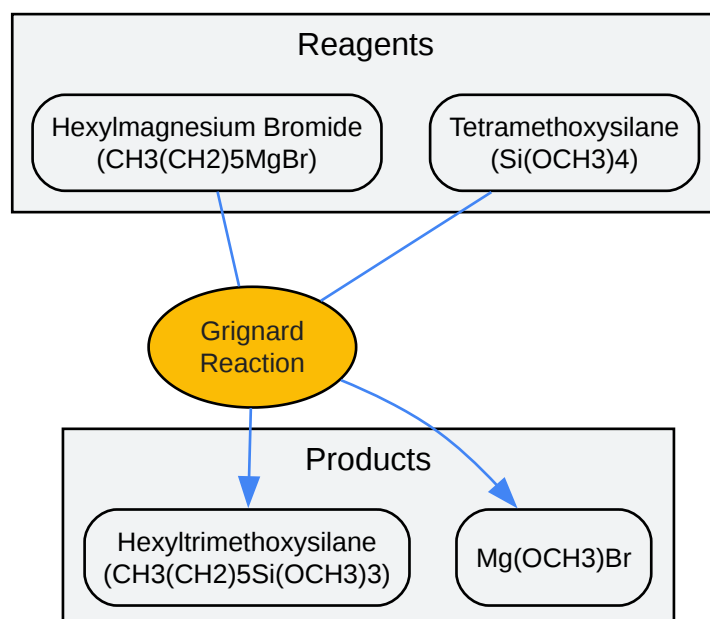
Hydrosilylation involves the addition of a silicon-hydride bond across a carbon-carbon double bond. For **Hexyltrimethoxysilane**, this is typically achieved by reacting 1-hexene with

trimethoxysilane in the presence of a catalyst.[1] Platinum-based catalysts, such as Speier's or Karstedt's catalyst, are commonly used.[1] The reaction is atom-economical and generally results in the anti-Markovnikov addition of the silane to the alkene.[1]

Synthesis of **Hexyltrimethoxysilane** via Hydrosilylation.

Grignard Reaction

The Grignard reaction provides an alternative route by forming a silicon-carbon bond through the reaction of a Grignard reagent with a silicon compound. To synthesize **Hexyltrimethoxysilane**, hexylmagnesium bromide (the Grignard reagent formed from 1-bromohexane and magnesium) is reacted with tetramethoxysilane.[1]



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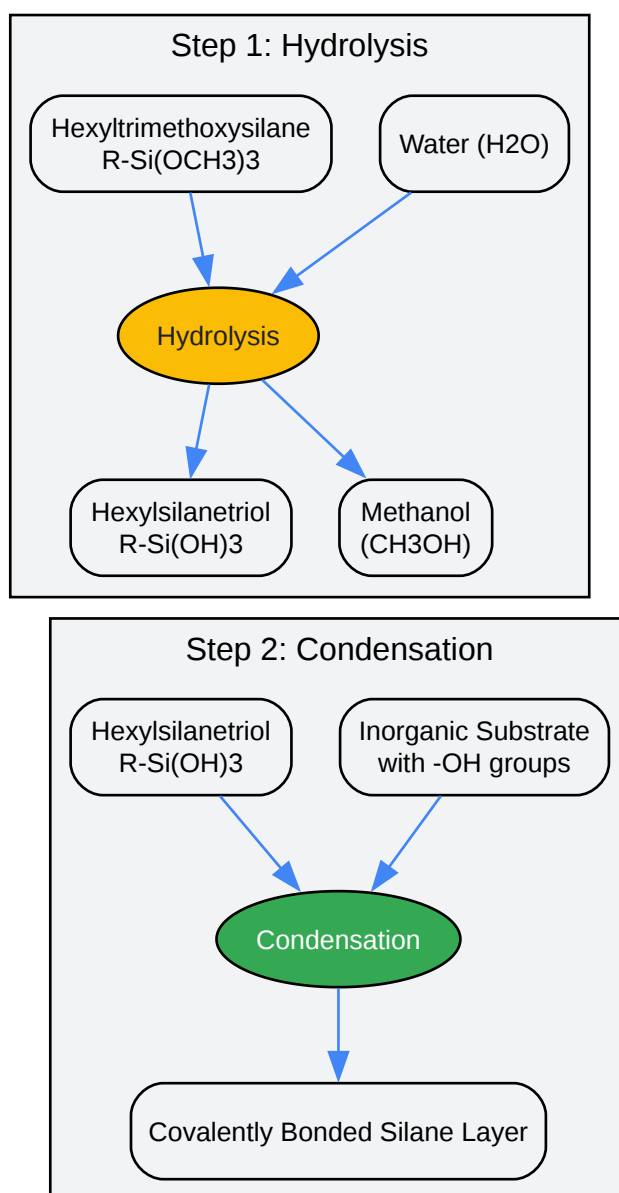
Grignard Reaction for **Hexyltrimethoxysilane** Synthesis.

Mechanism of Action as a Coupling Agent

Hexyltrimethoxysilane functions as a coupling agent by forming a durable bridge between inorganic and organic materials.[1][5] This process occurs in two main steps: hydrolysis and condensation.[9][10]

- Hydrolysis: In the presence of water, the methoxy groups (-OCH₃) of **Hexyltrimethoxysilane** hydrolyze to form reactive silanol groups (-Si-OH). This reaction can be catalyzed by acids or bases.[\[9\]](#)[\[11\]](#)
- Condensation: The newly formed silanol groups can then condense in two ways:
 - They can react with other silanol groups to form stable siloxane bonds (Si-O-Si), creating a polysiloxane network on the surface.[\[9\]](#)
 - They can react with hydroxyl groups present on the surface of an inorganic substrate (like glass, silica, or metal oxides) to form covalent Si-O-Substrate bonds.[\[9\]](#)[\[10\]](#)

The hexyl group extends away from the surface, creating a hydrophobic, non-polar interface that can interact with organic polymers through van der Waals forces, thereby improving adhesion and compatibility between the two dissimilar materials.[\[9\]](#)



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Mechanism of Silane Coupling Agent Action.

Applications

Hexyltrimethoxysilane is utilized in a variety of applications, primarily leveraging its ability to modify surface properties.

- **Coupling Agent and Adhesion Promoter:** It enhances the adhesion between organic polymers and inorganic substrates in composites, coatings, adhesives, and sealants.[\[1\]](#)[\[5\]](#)

- **Surface Modifier and Hydrophobizing Agent:** It is used to create hydrophobic (water-repellent) surfaces on a wide range of materials, including glass, ceramics, pigments, and fillers.[\[1\]](#)[\[5\]](#)[\[12\]](#) This is particularly useful in the production of water-repellent coatings and treatments for construction materials.[\[5\]](#)[\[12\]](#)
- **Nanoparticle Functionalization:** **Hexyltrimethoxysilane** can be used to modify the surface of nanoparticles, improving their dispersibility in organic solvents and their compatibility with polymer matrices.[\[1\]](#)[\[5\]](#)
- **Self-Assembled Monolayers (SAMs):** It can form self-assembled monolayers on hydroxylated surfaces, which are used to control surface energy, reduce friction, and prevent adhesion at the nanoscale, for example, in micro- and nanoelectromechanical systems (MEMS/NEMS).[\[1\]](#)
- **Component in Synthesis:** It serves as a precursor in the synthesis of hybrid organic-inorganic materials, such as hydrophobic silica aerogels and hydrogen-selective silica membranes.[\[1\]](#)

Experimental Protocols

While specific protocols should be optimized for the particular substrate and application, the following provides a general methodology for the surface modification of a silica-based substrate (e.g., glass slide or silicon wafer) with **Hexyltrimethoxysilane** to create a hydrophobic surface.

General Protocol for Surface Modification of Silica-Based Substrates

1. Substrate Cleaning and Hydroxylation:

- Thoroughly clean the substrate to remove organic contaminants. This can be achieved by sonication in a series of solvents such as acetone, ethanol, and deionized water.
- To ensure a high density of surface hydroxyl (-OH) groups, the substrate can be treated with a piranha solution (a 3:1 mixture of concentrated sulfuric acid and 30% hydrogen peroxide). Caution: Piranha solution is extremely corrosive and reactive and must be handled with extreme care in a fume hood with appropriate personal protective equipment.

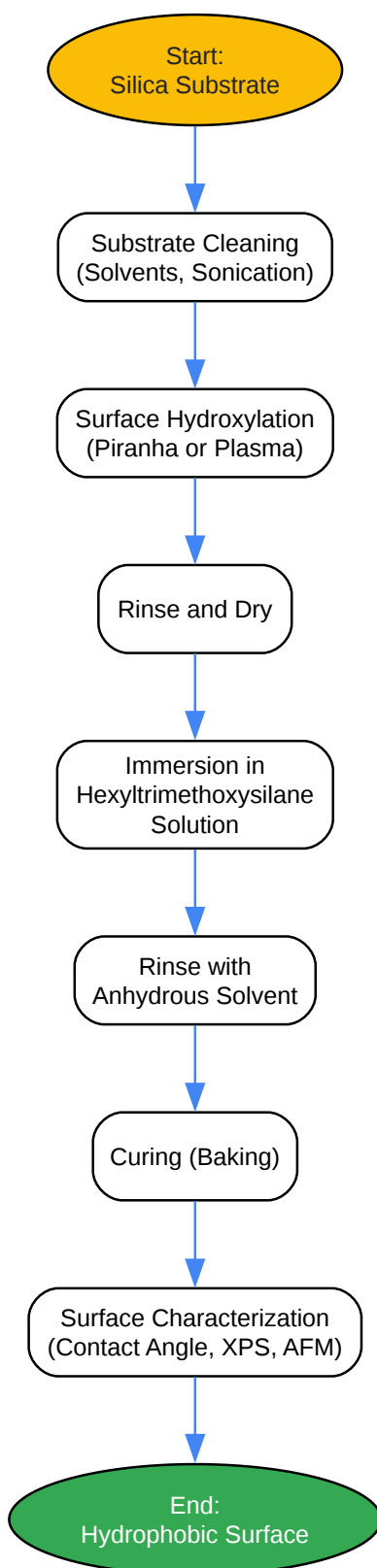
- Alternatively, the surface can be activated using an oxygen plasma treatment.
- After hydroxylation, rinse the substrate extensively with deionized water and dry it under a stream of inert gas (e.g., nitrogen or argon) or in an oven.

2. Silanization Procedure (Solution-Phase Deposition):

- Prepare a dilute solution of **Hexyltrimethoxysilane** (e.g., 1-5% v/v) in an anhydrous organic solvent, such as toluene or isopropanol. The use of an anhydrous solvent is crucial to prevent premature hydrolysis and polymerization of the silane in the solution.
- Immerse the cleaned and dried substrate in the silane solution. The reaction can be carried out at room temperature or slightly elevated temperatures (e.g., 60-80°C) to accelerate the process. Reaction times can vary from a few minutes to several hours, depending on the desired surface coverage and reaction conditions.
- To catalyze the reaction, a small amount of an acid (e.g., acetic acid) or a base (e.g., ammonia) can be added to the solution.
- After the desired reaction time, remove the substrate from the solution and rinse it thoroughly with the anhydrous solvent to remove any physisorbed silane molecules.
- Cure the treated substrate by baking it in an oven (e.g., at 100-120°C for 30-60 minutes) to promote the formation of stable covalent bonds between the silane and the substrate and to cross-link the silane molecules on the surface.

3. Characterization:

- The success of the surface modification can be evaluated by measuring the water contact angle. A significant increase in the contact angle compared to the untreated substrate indicates the formation of a hydrophobic surface.
- Other surface analysis techniques, such as X-ray Photoelectron Spectroscopy (XPS) and Atomic Force Microscopy (AFM), can be used to confirm the chemical composition and morphology of the modified surface.



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General Workflow for Surface Modification with **Hexyltrimethoxysilane**.

Disclaimer: The provided experimental protocol is a general guideline. Researchers should consult the relevant literature and adapt the procedure to their specific experimental setup and requirements. All work should be performed in a well-ventilated fume hood, and appropriate safety precautions should be taken when handling hazardous chemicals.

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